

4-Hydroxy-3-methylbutanal chemical properties and structure

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Compound of Interest

Compound Name: 4-Hydroxy-3-methylbutanal

Cat. No.: B13949847

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An In-depth Technical Guide to **4-Hydroxy-3-methylbutanal**

Abstract

This technical guide provides a comprehensive overview of the chemical properties, structure, and analytical methodologies for **4-Hydroxy-3-methylbutanal**. It is intended for researchers, scientists, and professionals in the fields of chemistry and drug development. This document includes a summary of its physicochemical properties, detailed experimental protocols for its synthesis and analysis, and visualizations of key workflows to facilitate a deeper understanding of this compound.

Chemical Structure and Identifiers

4-Hydroxy-3-methylbutanal is an organic compound featuring both a hydroxyl (-OH) and an aldehyde (-CHO) functional group. The presence of these two reactive groups makes it a versatile intermediate in organic synthesis.

Table 1: Chemical Structure and Identifiers for **4-Hydroxy-3-methylbutanal**

| Identifier | Value |
|-------------------|--|
| IUPAC Name | 4-hydroxy-3-methylbutanal[1] |
| Molecular Formula | C5H10O2[1][2] |
| SMILES | CC(CC=O)CO[1] |
| InChI | InChI=1S/C5H10O2/c1-5(4-7)2-3-6/h3,5,7H,2,4H2,1H3[1] |
| InChIKey | RWXBAXNFTXQJAY-UHFFFAOYSA-N[1][2] |
| CAS Number | 56805-34-6[1][2] |

Physicochemical Properties

The physicochemical properties of **4-Hydroxy-3-methylbutanal** are crucial for its handling, application in reactions, and analytical detection. A summary of its key properties is presented below.

Table 2: Physicochemical Properties of **4-Hydroxy-3-methylbutanal**

| Property | Value |
|--------------------|---------------------|
| Molecular Weight | 102.13 g/mol [1] |
| Exact Mass | 102.068079557 Da[1] |
| XLogP3-AA (LogP) | -0.2[1] |
| Polar Surface Area | 37.3 Å²[1] |

Note: Experimental data for properties such as boiling point, melting point, and density are not readily available in the cited literature. The provided data is based on computational models.

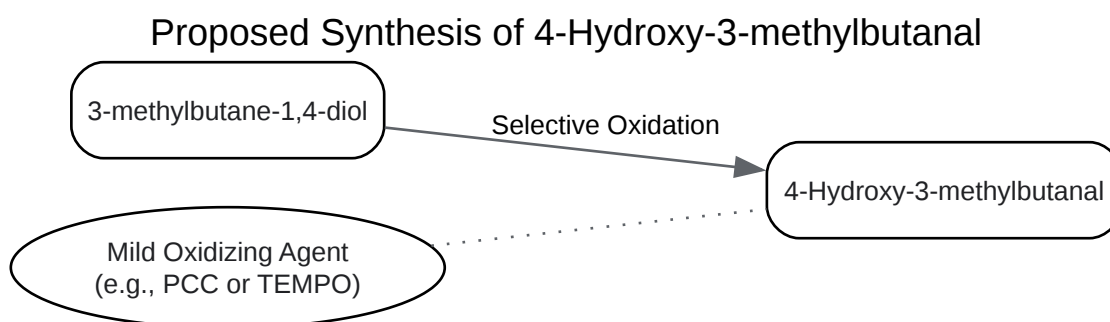
Experimental Protocols

Proposed Synthesis of 4-Hydroxy-3-methylbutanal

A plausible synthetic route for **4-Hydroxy-3-methylbutanal** is the selective oxidation of the primary alcohol in 3-methylbutane-1,4-diol. This method requires a mild oxidizing agent to prevent over-oxidation to the carboxylic acid.

Experimental Protocol: Selective Oxidation of 3-methylbutane-1,4-diol

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stirrer, dissolve 3-methylbutane-1,4-diol in a suitable organic solvent such as dichloromethane.
- **Oxidizing Agent:** Prepare a solution of a mild oxidizing agent, such as pyridinium chlorochromate (PCC) or a TEMPO-catalyzed oxidation system.
- **Reaction Execution:** Slowly add the oxidizing agent to the solution of the diol at room temperature while stirring. Monitor the reaction progress using thin-layer chromatography (TLC) or gas chromatography (GC).
- **Work-up:** Upon completion, quench the reaction and filter the mixture to remove the oxidant byproducts.
- **Purification:** The crude product can be purified by column chromatography on silica gel to yield pure **4-Hydroxy-3-methylbutanal**.



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Caption: Proposed synthetic workflow for **4-Hydroxy-3-methylbutanal**.

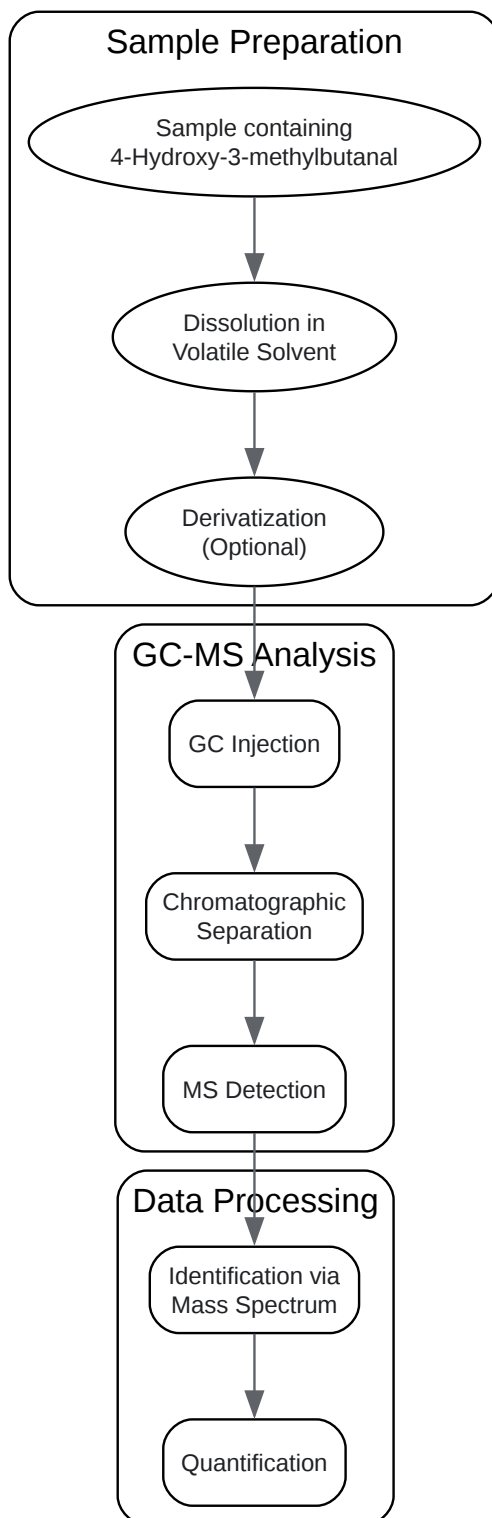
Analytical Methodology: Gas Chromatography-Mass Spectrometry (GC-MS)

Due to its volatility, **4-Hydroxy-3-methylbutanal** can be effectively analyzed using Gas Chromatography-Mass Spectrometry (GC-MS). This technique allows for its separation, identification, and quantification in complex matrices.

Experimental Protocol: GC-MS Analysis

- **Sample Preparation:** Dissolve a known amount of the sample containing **4-Hydroxy-3-methylbutanal** in a volatile organic solvent, such as dichloromethane or methanol. If necessary, derivatization can be performed to improve its thermal stability and chromatographic behavior.
- **GC-MS System:** Utilize a GC system equipped with a capillary column (e.g., a non-polar or medium-polarity phase like 5% phenyl-methylpolysiloxane) coupled to a mass spectrometer.
- **Injection:** Inject a small volume (e.g., 1 μ L) of the prepared sample into the heated GC inlet.
- **Chromatographic Separation:** Employ a temperature program to separate the components of the sample. A typical program might start at a low temperature (e.g., 50°C) and ramp up to a higher temperature to elute the analyte.
- **Mass Spectrometry Detection:** As the analyte elutes from the GC column, it is ionized (typically by electron ionization) and fragmented in the mass spectrometer. The resulting mass spectrum, with its characteristic fragmentation pattern, is used for identification. The molecular ion peak would be expected at m/z 102.

GC-MS Analytical Workflow



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Caption: General workflow for the analysis of **4-Hydroxy-3-methylbutanal** by GC-MS.

Biological Activity

Currently, there is limited specific information in the scientific literature regarding the biological activities or signaling pathways directly involving **4-Hydroxy-3-methylbutanal**. However, related hydroxy aldehydes are known to be intermediates in various metabolic pathways. For instance, the structurally similar 3-hydroxy-3-methylbutanal is explored in metabolic engineering and as an intermediate in engineered biosynthetic pathways.[3] Further research is required to elucidate any specific biological roles of **4-Hydroxy-3-methylbutanal**.

Conclusion

4-Hydroxy-3-methylbutanal is a bifunctional organic molecule with potential applications as a building block in organic synthesis. This guide has provided a detailed summary of its chemical structure, physicochemical properties, and proposed experimental protocols for its synthesis and analysis. The information presented herein is intended to serve as a valuable resource for researchers and professionals working with this compound.

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References

- 1. 4-Hydroxy-3-methylbutanal | C₅H₁₀O₂ | CID 544596 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 4-hydroxy-3-methylbutanal | CAS#:56805-34-6 | Chemsrcc [chemsrc.com]
- 3. 3-Hydroxy-3-methylbutanal|C₅H₁₀O₂|RUO [benchchem.com]
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